therapeutic potential of 4-(arylamino)pyrazole scaffolds

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Compound of Interest

Compound Name:	*N-(4-Ethylphenyl)-1H-pyrazol-4-amine*
Cat. No.:	*B15259409*

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Executive Summary

The 4-(arylamino)pyrazole scaffold represents a privileged chemotype in modern medicinal chemistry, distinguished by its ability to function as a potent ATP-competitive kinase inhibitor. Unlike its 3-amino and 5-amino isomers, the 4-amino substitution pattern offers a unique vector for engaging the kinase hinge region, facilitating high-affinity hydrogen bonding interactions essential for potency against targets such as Cyclin-Dependent Kinase 2 (CDK2) and Aurora Kinases (A & B).

This technical guide synthesizes the structural rationale, robust synthetic methodologies, and therapeutic applications of this scaffold.[1] It is designed to provide researchers with actionable protocols for synthesis and biological validation, moving beyond theoretical SAR into practical application.

The Pharmacophore: Structural Basis of Potency

The therapeutic efficacy of 4-(arylamino)pyrazoles is governed by their ability to mimic the adenine ring of ATP.

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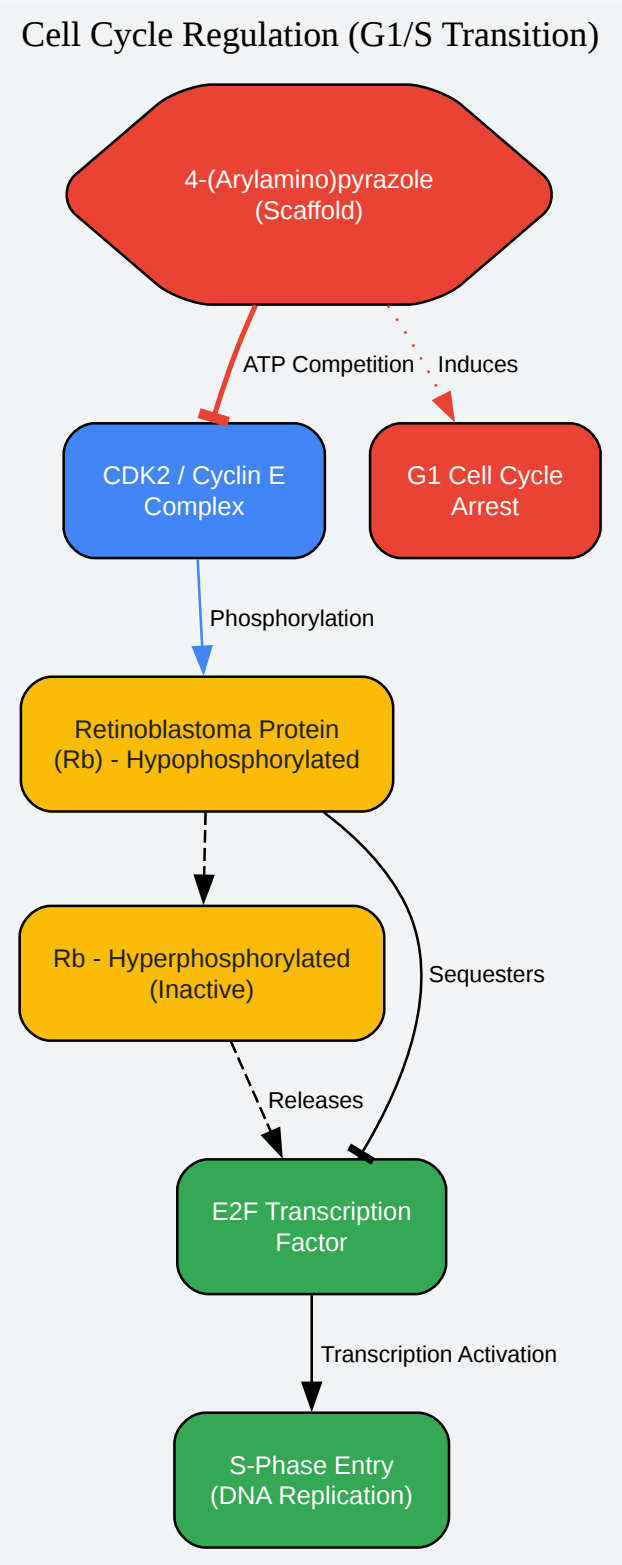
- Hinge Binding Motif: The pyrazole nitrogen (N1 or N2) acts as a hydrogen bond acceptor, while the exocyclic amine (NH) at the 4-position acts as a hydrogen bond donor. This "Donor-Acceptor" motif is geometrically optimized to interact with the backbone carbonyl and amide NH of the kinase hinge region (e.g., Leu83 in CDK2).

- Electronic Tuning: The electron-rich pyrazole ring increases the basicity of the exocyclic nitrogen, enhancing H-bond strength. Substituents on the aryl ring (the "tail") project into the hydrophobic pocket (gatekeeper region), determining selectivity.

Figure 1: Mechanism of Action (CDK2 Pathway)

The following diagram illustrates the downstream effects of 4-(arylamino)pyrazole inhibition on the CDK2/Cyclin E signaling cascade, leading to G1/S phase arrest.

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Caption: Schematic of CDK2 inhibition by 4-(arylamino)pyrazoles. Inhibition prevents Rb phosphorylation, sequestering E2F and halting the cell cycle at G1.

Synthetic Methodologies

Constructing the 4-(arylamino)pyrazole core is synthetically challenging due to the electron-rich nature of the pyrazole ring, which makes nucleophilic aromatic substitution difficult. The most robust "field-proven" method is the Buchwald-Hartwig Cross-Coupling.

Primary Protocol: Palladium-Catalyzed C4-Amination

This protocol avoids the harsh conditions of traditional Ullmann coupling and allows for a wide range of aryl halides.

Reagents & Conditions:

- Substrate: 4-Bromo-1-trityl-1H-pyrazole (Trityl protection is crucial to prevent N1-arylation).
- Coupling Partner: Aryl amine (Aniline derivative).
- Catalyst: $Pd(dba)_2$ (Bis(dibenzylideneacetone)palladium(0)).
- Ligand:tBuDavePhos (2-Di-tert-butylphosphino-2'-(N,N-dimethylamino)biphenyl).
- Base: LiHMDS or NaOtBu.
- Solvent: Toluene or 1,4-Dioxane (Anhydrous).

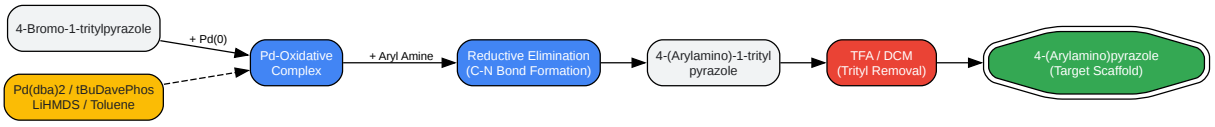
Step-by-Step Protocol:

- Preparation: In a glovebox or under Argon, charge a microwave vial with 4-bromo-1-tritylpyrazole (1.0 equiv), $Pd(dba)_2$ (5 mol%), and tBuDavePhos (10 mol%).
- Addition: Add the aryl amine (1.2 equiv) and Base (LiHMDS, 1.0 M in THF, 2.0 equiv). Add anhydrous Toluene (0.2 M concentration relative to pyrazole).
- Reaction: Seal the vial and heat to 100°C for 12–18 hours (or 140°C for 1 hour in a microwave reactor).

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- Workup: Cool to RT, dilute with EtOAc, filter through a Celite pad. Concentrate the filtrate.
- Deprotection: Dissolve the crude intermediate in DCM/TFA (1:1) and stir for 2 hours to remove the trityl group.
- Purification: Neutralize with $NaHCO_3$, extract with DCM, and purify via flash chromatography (SiO_2, MeOH/DCM gradient).

Figure 2: Synthetic Workflow (Buchwald-Hartwig)



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Caption: Optimized synthetic route via Buchwald-Hartwig amination followed by acid-mediated deprotection.

Structure-Activity Relationship (SAR) & Data

The following table summarizes the impact of aryl ring substitutions on inhibitory potency against CDK2 and Aurora A. Data is synthesized from key literature sources (see References).

Table 1: Comparative Potency of 4-(Arylamino)pyrazole Derivatives

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Compound ID	Aryl Substituent (R)	CDK2 IC_{50} (μM)	Aurora A IC_{50} (μM)	SAR Insight
4-AP-1	Phenyl (Unsubstituted)	3.82	>10.0	Baseline activity; moderate hinge binder.
4-AP-2	4-Methoxyphenyl	0.35	1.2	Electron-donating group enhances H-bond donor capability of NH.
4-AP-3	4-Chlorophenyl	1.47	0.8	Halogen improves hydrophobic fit in the gatekeeper pocket.
4-AP-4	4-(4-Methylpiperazin-1-yl)	0.005	0.02	Solubilizing group interacts with solvent front; drastically improves potency.
4-AP-5	3-Sulfonamide	0.023	0.15	H-bonding with Asp residue in the catalytic loop.

Key SAR Trends:

- Para-Substitution: Substitution at the para-position of the aryl ring is critical for selectivity. Bulky groups (like piperazine) often improve selectivity for Aurora kinases over CDKs.
- Electronic Effect: Electron-donating groups (EDGs) on the aryl ring generally increase potency by increasing the electron density on the bridging nitrogen, strengthening the H-bond to the kinase hinge.

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- Solubility: The core scaffold is lipophilic. Incorporating morpholine or piperazine tails (as seen in 4-AP-4) is essential for improving ADME properties without sacrificing binding affinity.

Experimental Validation: Kinase Inhibition Assay

To validate the synthesized compounds, use a FRET-based competition assay (e.g., LanthaScreen™).

Protocol:

- Buffer: 50 mM HEPES pH 7.5, 10 mM $MgCl_2$, 1 mM EGTA, 0.01% Brij-35.
- Enzyme: Recombinant human CDK2/Cyclin E1 (0.5 nM final).
- Tracer: Alexa Fluor® 647-labeled ATP-competitive tracer.
- Antibody: Europium-labeled anti-GST antibody (binds to GST-tagged kinase).
- Procedure:
  - Dispense 5 µL of test compound (serial dilution in DMSO) into a 384-well plate.
  - Add 5 µL of Kinase/Antibody mixture. Incubate 30 min.
  - Add 5 µL of Tracer. Incubate 60 min at RT.
  - Read TR-FRET (Ex: 340 nm, Em: 665 nm/615 nm).
- Analysis: Calculate IC_{50} by plotting the emission ratio against log[compound].

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